

Solubility Profile of Methyl Dodecanoate in Common Laboratory Solvents

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Compound of Interest

Compound Name: Methyl dodonate A

Cat. No.: B1160333

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Disclaimer: The requested compound "**Methyl dodonate A**" is not found in the chemical literature. This guide pertains to "Methyl dodecanoate" (CAS: 111-82-0), which is presumed to be the intended substance due to the similarity in name. Methyl dodecanoate, also known as methyl laurate, is the methyl ester of lauric acid, a saturated 12-carbon fatty acid.

This technical guide provides a comprehensive overview of the solubility of Methyl dodecanoate in a range of common laboratory solvents. The information is intended for researchers, scientists, and professionals in drug development and chemical research.

Quantitative Solubility Data

The solubility of a compound is a critical physical property influencing its handling, formulation, and application. The following table summarizes the available quantitative and qualitative solubility data for Methyl dodecanoate.

Solvent	Formula	Type	Solubility	Concentration	Notes	Citation
Water	H ₂ O	Polar Protic	Insoluble	0.0012 g/L (Predicted)	Insoluble in water.[1][2]	[3]
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	Polar Aprotic	Soluble	100 mg/mL	Requires sonication to dissolve.[4]	[4]
Soluble	20 mg/mL	-	[5]			
Ethanol	C ₂ H ₅ OH	Polar Protic	Soluble	30 mg/mL	Miscible with ethanol.[2]	[5]
N,N-Dimethylformamide (DMF)	C ₃ H ₇ NO	Polar Aprotic	Soluble	30 mg/mL	-	[5]
Diethyl Ether	(C ₂ H ₅) ₂ O	Non-polar	Miscible	-	-	[2]
Acetone	C ₃ H ₆ O	Polar Aprotic	Miscible	-	-	[2]

Experimental Protocols

While specific experimental protocols for determining the solubility of Methyl dodecanoate are not detailed in the referenced literature, a general and widely accepted methodology for determining the solubility of a solid compound in a solvent is the Saturated Shake-Flask Method. This method is a standard approach for obtaining equilibrium solubility data.

Objective: To determine the equilibrium solubility of Methyl dodecanoate in a given solvent at a specific temperature.

Materials:

- Methyl dodecanoate (high purity)
- Selected solvent (analytical grade)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Volumetric flasks and pipettes
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for quantification

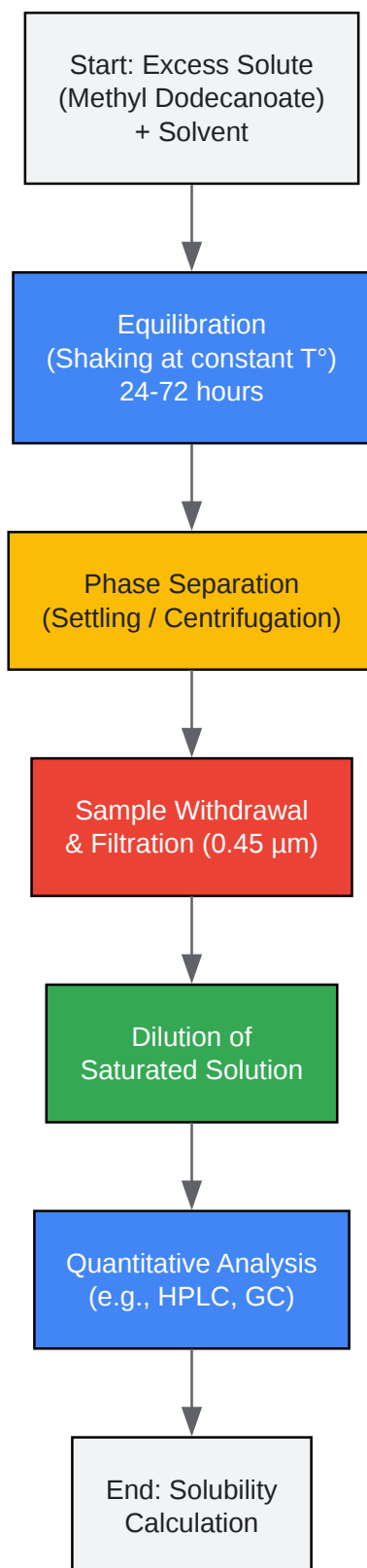
Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of Methyl dodecanoate to a known volume of the solvent in a sealed container (e.g., a glass vial or flask). The amount of solute should be sufficient to ensure that a saturated solution is formed and an excess of undissolved solid remains.
- **Equilibration:** Place the sealed container in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached. The system is considered to be at equilibrium when the concentration of the solute in the solution does not change over time.
- **Phase Separation:** After equilibration, allow the container to stand undisturbed at the constant temperature to allow the excess solid to settle. For colloidal suspensions, centrifugation can be used to facilitate the separation of the solid and liquid phases.
- **Sample Withdrawal and Filtration:** Carefully withdraw an aliquot of the supernatant using a pipette. To remove any remaining undissolved microparticles, filter the aliquot through a syringe filter into a clean vial. This step is crucial to avoid overestimation of the solubility.

- **Dilution:** Accurately dilute the filtered saturated solution with the solvent to a concentration that falls within the linear range of the analytical method used for quantification.
- **Quantification:** Analyze the diluted sample using a validated analytical method, such as HPLC or GC, to determine the concentration of Methyl dodecanoate. A calibration curve prepared with standard solutions of known concentrations should be used for accurate quantification.
- **Calculation:** Calculate the solubility of Methyl dodecanoate in the solvent based on the measured concentration and the dilution factor. The solubility is typically expressed in units of mg/mL, g/100 mL, or molarity (mol/L).

Visualizations

The following diagram illustrates a generalized workflow for the experimental determination of solubility using the shake-flask method.



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Experimental workflow for solubility determination.

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References

- 1. fishersci.com [fishersci.com]
- 2. Methyl Laurate | C13H26O2 | CID 8139 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Showing Compound Methyl dodecanoate (FDB003011) - FooDB [foodb.ca]
- 4. medchemexpress.com [medchemexpress.com]
- 5. caymanchem.com [caymanchem.com]
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